

Experimental setup for thiothionyl fluoride reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thiothionyl fluoride

Cat. No.: B15341338

[Get Quote](#)

Synthese von Thiothionylfluorid (S_2F_2)

Es gibt mehrere etablierte Methoden zur Synthese von S_2F_2 . Eine der gebräuchlichsten Methoden ist die Reaktion von Dischwefeldichlorid (S_2Cl_2) mit einem Fluoridierungsmittel wie Kaliumfluorid (KF).

Protokoll 1.1: Synthese aus Dischwefeldichlorid und Kaliumfluorid

Ziel: Herstellung von gasförmigem Thiothionylfluorid durch Fluorierung von Dischwefeldichlorid.

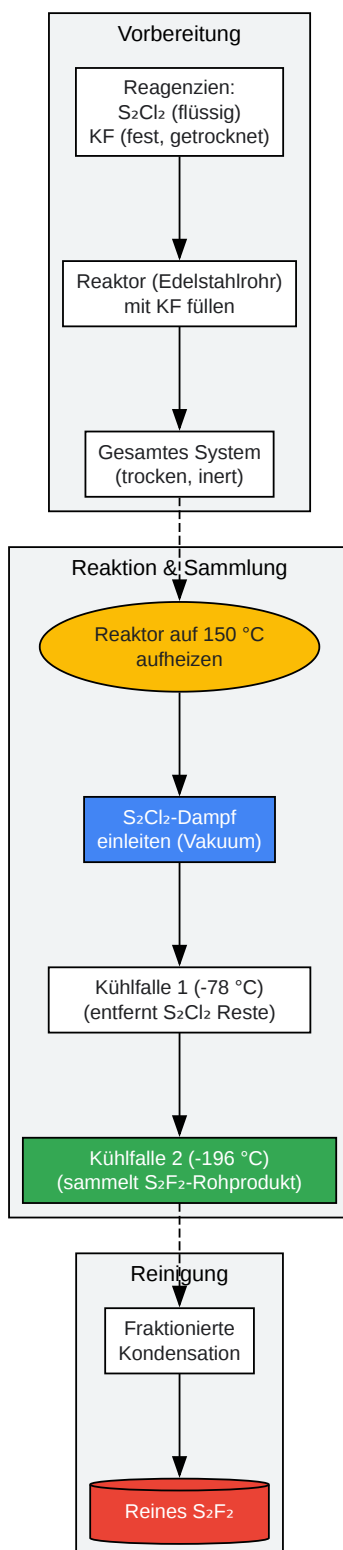
Materialien und Geräte:

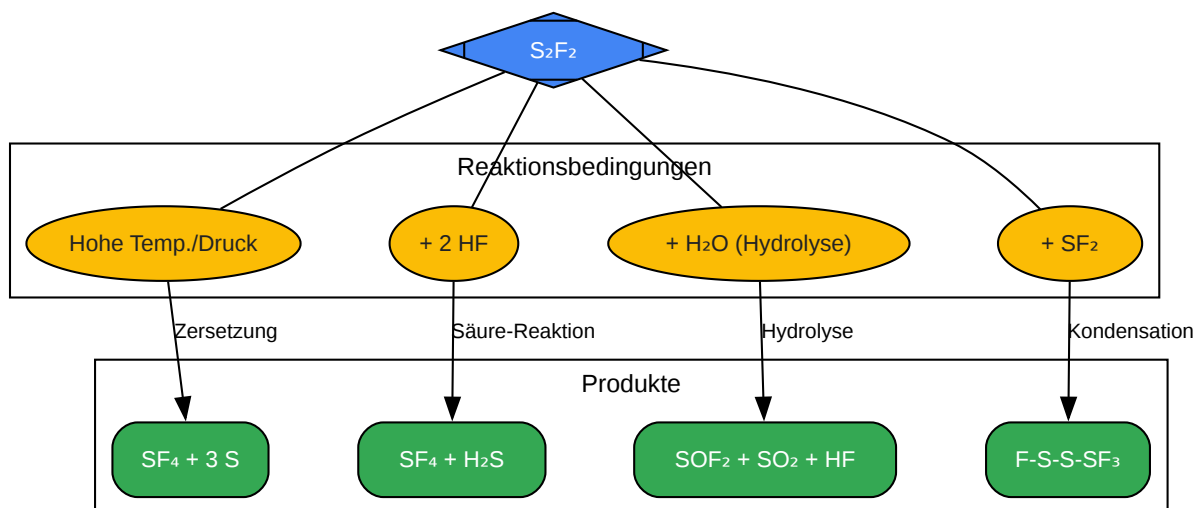
- Dischwefeldichlorid (S_2Cl_2), frisch destilliert
- Kaliumfluorid (KF), getrocknet
- Reaktionsrohr (Material: Monel oder Edelstahl)
- Rohrofen, regelbar bis 200 °C
- Hochvakuumssystem (Vakuumpumpe, Manometer)
- Zwei Kühlfallen (Dewar-Gefäße)

- Flüssiger Stickstoff (-196 °C)
- Inertgas (Argon oder Stickstoff)
- Auffanggefäß aus Edelstahl oder Teflon für das Produkt

Durchführung:

- Vorbereitung des Aufbaus: Der experimentelle Aufbau wird gemäß dem untenstehenden Workflow-Diagramm montiert. Das Reaktionsrohr wird mit getrocknetem KF gefüllt. Das gesamte System muss absolut trocken sein und wird mehrmals mit Inertgas gespült und evakuiert, um Feuchtigkeit und Luftsauerstoff zu entfernen.
- Reaktion: Das Reaktionsrohr im Rohrfen wird auf ca. 150 °C erhitzt.
- Einleitung der Reagenzien: S_2Cl_2 wird langsam unter Vakuum durch das erhitzte Reaktionsrohr geleitet. Der Dampfdruck des S_2Cl_2 kann durch leichtes Erwärmen des Vorratsgefäßes kontrolliert werden.
- Produktaufang: Die gasförmigen Produkte, die das Reaktionsrohr verlassen, werden durch eine erste Kühlfalle geleitet, die bei ca. -78 °C (Trockeneis/Aceton) gehalten wird, um nicht umgesetztes S_2Cl_2 und höher siedende Nebenprodukte zu kondensieren. Das gewünschte Produkt S_2F_2 passiert diese Falle und wird in einer zweiten Kühlfalle bei -196 °C (flüssiger Stickstoff) als Feststoff gesammelt.
- Reinigung: Das Rohprodukt in der zweiten Kühlfalle wird durch fraktionierte Kondensation im Vakuum gereinigt. Dazu wird die Kühlfalle langsam erwärmt und das S_2F_2 in ein sauberes, bei -196 °C gekühltes Auffanggefäß umkondensiert.

Workflow für die S₂F₂-Synthese



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thiosthionylfluorid – Wikipedia [de.wikipedia.org]
- To cite this document: BenchChem. [Experimental setup for thiosthionyl fluoride reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15341338#experimental-setup-for-thiosthionyl-fluoride-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com